

Atg7-IN-1: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Atg7-IN-1

Cat. No.: B12420836

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal risk assessment and should be used in conjunction with your institution's safety protocols and the manufacturer's Safety Data Sheet (SDS).

Introduction

Atg7-IN-1 is a potent and selective inhibitor of Autophagy-related protein 7 (ATG7), a crucial E1-like activating enzyme in the autophagy pathway.^{[1][2]} Its ability to block the autophagic process makes it a valuable tool for research in various fields, including cancer biology, neurodegenerative diseases, and immunology. However, the potent biological activity of **Atg7-IN-1** necessitates careful handling and adherence to strict safety protocols to minimize exposure and potential harm. This guide provides an in-depth overview of the safety and handling guidelines for **Atg7-IN-1**, based on available data.

Hazard Identification and Classification

Atg7-IN-1 is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and high toxicity to aquatic life.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from the **Atg7-IN-1** Safety Data Sheet.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₁₉ FN ₆ O ₅ S ₂
Molecular Weight	470.5 g/mol
Appearance	Crystalline solid, powder
Solubility	Soluble in DMSO

Data compiled from various supplier websites.

Biological Activity and Potency

Parameter	Value	Cell Line/System
IC ₅₀ (ATG7)	62 nM	In vitro enzyme assay
EC ₅₀ (SKOV3 cells)	3 µM	Cell-based assay
EC ₅₀ (NCI-H1650 cells)	> 50 µM	Cell-based assay

IC₅₀ and EC₅₀ values indicate the concentration required to achieve 50% of the maximal inhibition or effect, respectively.^[1]

Storage and Stability

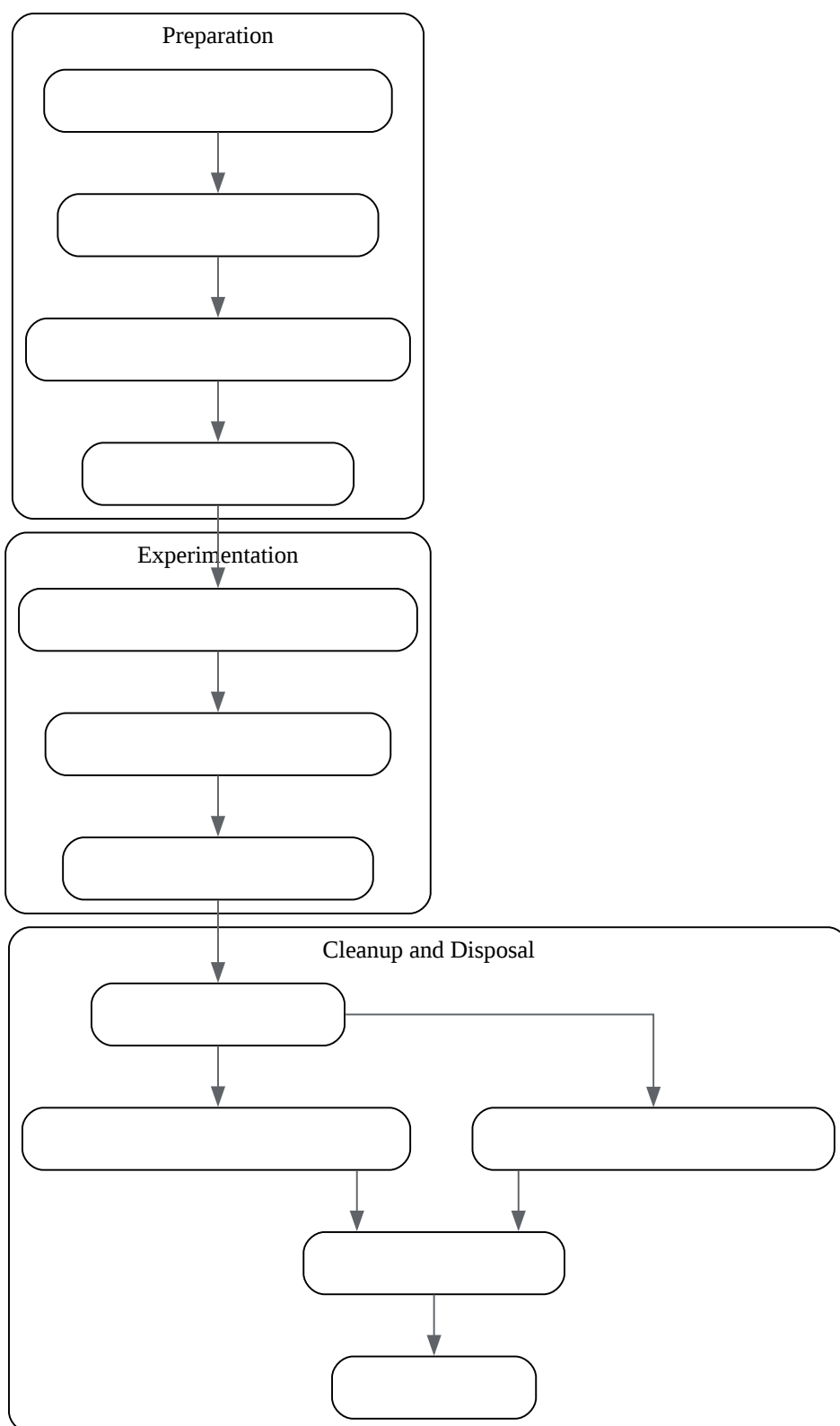
Proper storage is crucial to maintain the integrity and activity of **Atg7-IN-1**.

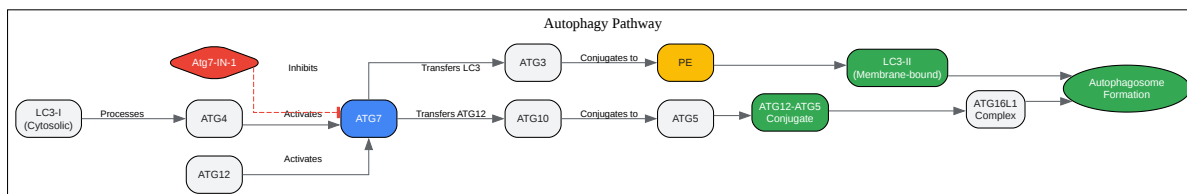
Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
In Solvent (e.g., DMSO)	-80°C	1 year

It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)

Experimental Protocols: Safe Handling Workflow

Adherence to a strict workflow is essential when handling **Atg7-IN-1** to ensure personal and environmental safety.





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